

1,2-Bis(phenylthio)ethane molecular weight and formula verification

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Compound of Interest

Compound Name: 1,2-Bis(phenylthio)ethane

Cat. No.: B160517

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An In-depth Technical Guide to 1,2-Bis(phenylthio)ethane

This technical guide provides a comprehensive overview of the molecular properties, a detailed experimental protocol for the synthesis, and a visual representation of the synthetic workflow for **1,2-Bis(phenylthio)ethane**. The content is tailored for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

Core Molecular Data

1,2-Bis(phenylthio)ethane is a chemical compound used in various synthetic applications, including the synthesis of bismaleimide resins for syntactic foams^{[1][2][3]}. A summary of its key quantitative data is presented below for quick reference.

Property	Value
Molecular Formula	C ₁₄ H ₁₄ S ₂ ^{[1][4][5]}
Molecular Weight	246.39 g/mol ^{[1][4][5][6]}
Melting Point	68°C to 70°C ^{[1][6]}
Appearance	White to pale cream crystals or powder ^[3]
Solubility	Insoluble in water ^{[1][2]}

Experimental Protocol: Synthesis of 1,2-Bis(phenylthio)ethane

The following protocol describes a general procedure for the synthesis of **1,2-Bis(phenylthio)ethane** via the reaction of thiophenol with 1,2-dichloroethane. This method is based on standard nucleophilic substitution reactions commonly employed for the formation of thioethers.

Materials:

- Thiophenol
- 1,2-Dichloroethane
- Sodium hydroxide (NaOH) or other suitable base
- Ethanol or other suitable solvent
- Deionized water
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, separatory funnel)
- Magnetic stirrer and heating mantle
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium hydroxide in ethanol to prepare a solution of sodium ethoxide.
- Addition of Thiophenol: To the stirred solution of sodium ethoxide, add thiophenol dropwise at room temperature. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.

- Addition of 1,2-Dichloroethane: After the complete addition of thiophenol, add 1,2-dichloroethane dropwise to the reaction mixture.
- Reaction: Heat the mixture to reflux and maintain it for several hours until the reaction is complete. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature and remove the solvent using a rotary evaporator.
- Extraction: To the residue, add deionized water and extract the product with a suitable organic solvent such as dichloromethane or diethyl ether.
- Washing: Wash the organic layer with deionized water and then with brine to remove any remaining impurities.
- Drying and Evaporation: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and evaporate the solvent to obtain the crude product.
- Purification: The crude **1,2-Bis(phenylthio)ethane** can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield a crystalline solid.

Visualized Workflow for Synthesis and Purification

The following diagram illustrates the logical workflow for the synthesis and purification of **1,2-Bis(phenylthio)ethane** as described in the experimental protocol.



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Caption: Workflow for the synthesis and purification of **1,2-Bis(phenylthio)ethane**.

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